

Essential Safety and Logistics for Handling 1,2-Dibenzoylbenzene

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Compound of Interest

Compound Name: 1,2-Dibenzoylbenzene

Cat. No.: B074432

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This guide provides immediate and essential procedural information for the safe handling and disposal of **1,2-Dibenzoylbenzene**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring laboratory safety and regulatory compliance.

Hazard Assessment

While some classifications do not consider **1,2-Dibenzoylbenzene** hazardous under normal conditions, other sources indicate it may cause allergic skin reactions and serious eye irritation[1][2]. It is also identified as being very toxic to aquatic life with long-lasting effects[3]. Therefore, it is crucial to handle this chemical with appropriate caution and to prevent environmental release.

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **1,2-Dibenzoylbenzene**.

Protection Type	Recommended Equipment	Specifications & Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses	Must be worn as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 to protect against dust and splashes[1].
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene)	Prevents direct skin contact. Gloves should be inspected before use and disposed of properly after handling[1][4].
Body Protection	Laboratory coat	A fully buttoned lab coat protects skin and clothing from contamination[1][4].
Respiratory Protection	NIOSH-approved respirator	Recommended when working in poorly ventilated areas or when dust formation is likely to prevent inhalation[4][5]. Use in a well-ventilated area or under a fume hood is the primary recommendation[1].
Foot Protection	Closed-toe, closed-heel shoes	Protects feet from potential spills[4].

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood[1][4].
- Verify that an eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents before handling the compound.

- Don the appropriate PPE as specified in the table above.

2. Handling:

- Conduct all manipulations, including weighing and transferring, within a certified chemical fume hood to minimize inhalation exposure[4].
- Avoid the formation and inhalation of dust[1][2]. Use a spatula for transferring the solid material[5].
- Keep the container of **1,2-Dibenzoylbenzene** tightly closed when not in use[1].
- Avoid contact with skin and eyes[1].
- After handling, wash hands and any exposed skin thoroughly with soap and water[1].

3. In Case of Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing[1][2].
- Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Seek medical attention[1][2].
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist[1][2].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person and seek immediate medical assistance[1].

Disposal Plan

Proper disposal of **1,2-Dibenzoylbenzene** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect waste material by sweeping or shoveling it into a suitable, clearly labeled, and closed container for disposal. Avoid creating dust[1][2].

- Disposal Method: Dispose of waste and residues in accordance with all applicable local, state, and federal regulations. This should be done through an approved waste disposal plant[6]. Do not allow the product to enter drains[2].

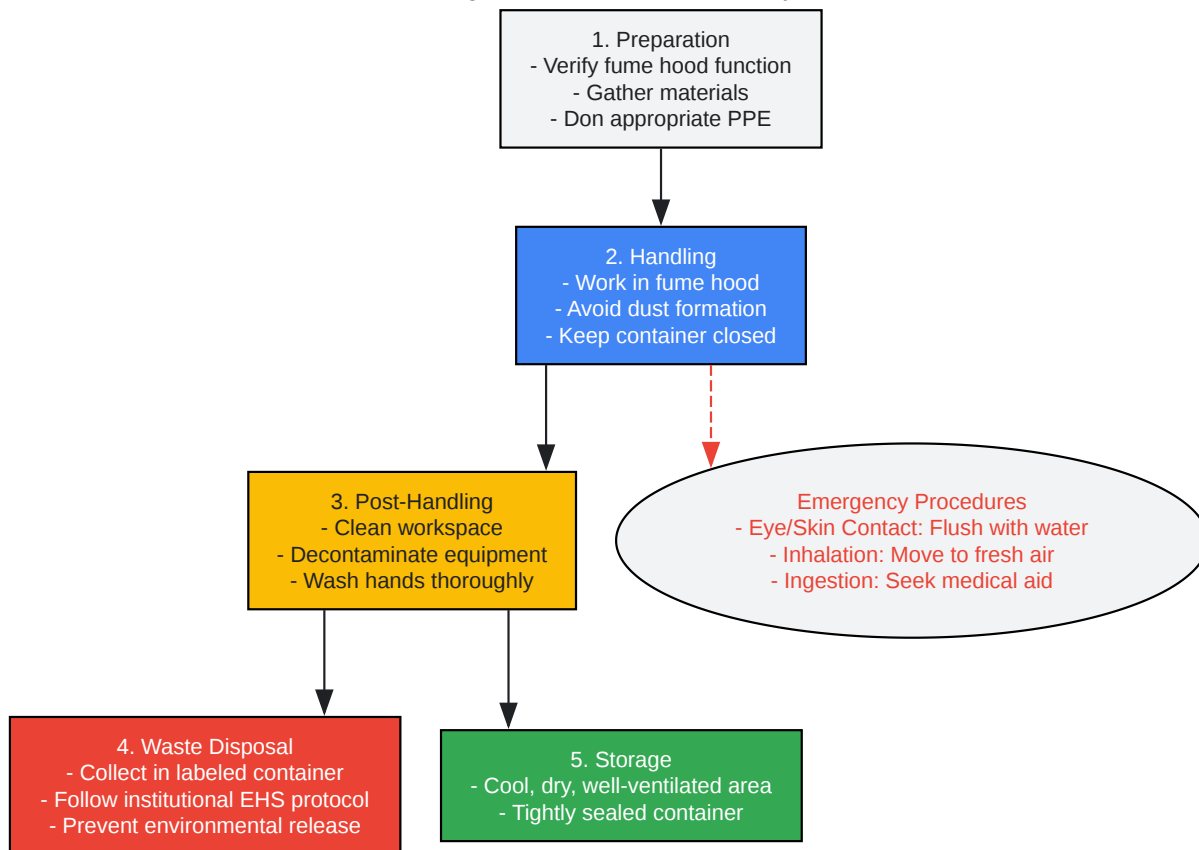
Quantitative Data Summary

The following table summarizes key physical and chemical properties of **1,2-Dibenzoylbenzene**.

Property	Value
Molecular Formula	C ₂₀ H ₁₄ O ₂
Molecular Weight	286.33 g/mol [7]
Appearance	Light yellow crystalline powder/solid[1][8]
Melting Point	144 - 147 °C (291.2 - 296.6 °F)[1]
Odor	Odorless[1]
Incompatible Materials	Strong oxidizing agents[1]

Safe Handling Workflow

Safe Handling Workflow for 1,2-Dibenzoylbenzene



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Caption: A workflow diagram illustrating the key steps for safely handling **1,2-Dibenzoylbenzene**.

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